

Essential Safety and Handling Guide for the Covalent Inhibitor ARS-853

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of the KRAS G12C inhibitor, **ARS-853**, ensuring laboratory safety and procedural accuracy.

ARS-853 is a potent, selective, and covalent inhibitor of the KRAS G12C mutant protein, a critical target in cancer drug discovery. As a reactive covalent inhibitor, meticulous handling and adherence to stringent safety protocols are imperative to minimize exposure risk and ensure the integrity of experimental outcomes. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to guide laboratory personnel in the safe and effective use of ARS-853.

Key Quantitative Data

A summary of the essential physical and chemical properties of **ARS-853** is provided below. Adherence to the recommended storage conditions is crucial for maintaining the compound's stability and efficacy.



Parameter	Value	Source(s)
Molecular Weight	432.94 g/mol	[1][2]
Appearance	Crystalline solid, powder	[3]
Solubility	- DMSO: ≥ 2.5 mg/mL (5.77 mM) - Ethanol: Insoluble - Water: Insoluble	[4]
Storage (Solid)	20°C for up to 3 years - 4°C for short-term (weeks)	[3][4]
Storage (In solvent)	80°C for up to 1 year20°C for up to 1 month	[3][4]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **ARS-853**. The following PPE must be worn at all times in the laboratory when the compound is in use.

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles and a face shield.	Protects against splashes of solutions containing ARS-853 and airborne powder.[5]
Skin Protection	- Gloves: Double-gloving with nitrile gloves Lab Coat: A disposable, fluid-resistant lab coat over a standard lab coat.	Minimizes the risk of skin contact. As a covalent inhibitor, ARS-853 can react with biological macromolecules, including those in the skin.[5]
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Essential when handling the solid form of ARS-853 to prevent inhalation of aerosolized particles.[5]

Experimental Protocols: Safe Handling and Disposal





The following step-by-step procedures are designed to provide clear guidance on the safe handling of **ARS-853** from receipt to disposal.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verification: Confirm that the compound name and CAS number (1629268-00-3) on the label match the order.
- Storage: Store the compound in a tightly sealed container in a designated, well-ventilated, and secure location at the recommended temperature (-20°C for long-term storage).[3][4]

Preparation of Stock Solutions

- Engineering Controls: All weighing and solution preparation must be conducted in a certified chemical fume hood.
- Personal Protective Equipment: Don the full recommended PPE as outlined in the table above.
- Weighing: Carefully weigh the desired amount of ARS-853 solid. Avoid creating dust.
- Dissolving: Add the appropriate solvent (typically DMSO) to the solid in a suitable container. If necessary, sonication can be used to aid dissolution.[4]
- Labeling: Clearly label the container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.
- Storage of Stock Solution: Store the stock solution at -80°C for long-term storage or -20°C for short-term storage in a tightly sealed container.[3][4]

Use in Experiments

- Controlled Environment: All experimental procedures involving ARS-853 should be performed in a designated area, preferably within a fume hood.
- Spill Kit: Ensure a spill kit appropriate for chemical spills is readily accessible.



Avoid Contamination: Use dedicated equipment (pipettes, tips, etc.) when handling ARS-853 solutions to prevent cross-contamination.

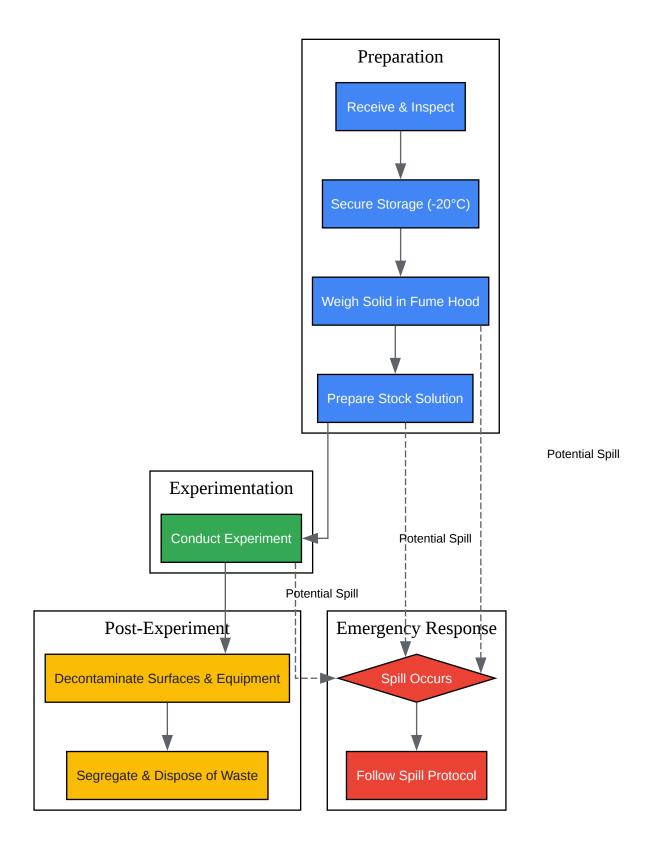
Disposal Plan

- Waste Segregation: All disposable materials that have come into contact with ARS-853 (gloves, pipette tips, tubes, etc.) must be considered hazardous waste.
- Waste Collection: Collect all contaminated solid and liquid waste in clearly labeled, sealed, and appropriate hazardous waste containers.
- Decontamination: Decontaminate all non-disposable equipment and work surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a soap and water wash.
- Disposal Compliance: Dispose of all hazardous waste in accordance with local, state, and federal regulations.

Mandatory Visualizations

The following diagrams illustrate the key workflows and logical relationships for the safe handling of **ARS-853**.





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Caption: Workflow for the safe handling of ARS-853.



Elimination (Most Effective)

Personal Protective Equipment (Least Effective)

Substitution

Engineering Controls (e.g., Fume Hood)

Administrative Controls (e.g., SOPs, Training)

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Caption: Hierarchy of controls for risk mitigation.

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